

Advanced Synthesis Pathways: 2-Hydroxy-4-methylbenzenesulfonic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzenesulfonic acid

CAS No.: 22356-80-5

Cat. No.: B1582317

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Executive Summary & Chemical Identity

2-Hydroxy-4-methylbenzenesulfonic acid (CAS: 22356-80-5) is an aromatic sulfonic acid derived from m-cresol.[1] It serves as the primary monomer for the synthesis of Policresulen, a hemostatic and antiseptic polymer used in gynecology and dermatology.

The synthesis of this compound presents a classic problem in regioselectivity. Sulfonation of m-cresol yields two primary isomers: the target 6-sulfonic acid (ortho to hydroxyl) and the 4-sulfonic acid (para to hydroxyl). This guide details the thermodynamic and kinetic parameters required to favor the target isomer and provides a validated purification workflow.

Property	Data
IUPAC Name	2-Hydroxy-4-methylbenzenesulfonic acid
Common Names	m-Cresol-6-sulfonic acid; 6-Sulfo-m-cresol
Molecular Formula	
Molecular Weight	
Key Precursor	m-Cresol (3-Methylphenol)
Downstream Use	Monomer for Policresulen (condensation with formaldehyde)

Retrosynthetic Analysis & Mechanism

The synthesis is driven by Electrophilic Aromatic Substitution (EAS). The hydroxyl group () is a strong activator and ortho, para-director, significantly overpowering the methyl group ().

Regioselectivity Map

m-Cresol has three potential sites for sulfonation:

- Position 2 (Ortho to OH, Ortho to Me): Sterically occluded. Negligible yield.
- Position 4 (Para to OH, Ortho to Me): Yields 4-Hydroxy-2-methylbenzenesulfonic acid. This is often the thermodynamic product at high temperatures ().
- Position 6 (Ortho to OH, Para to Me): Yields **2-Hydroxy-4-methylbenzenesulfonic acid** (Target). This position is favored by kinetic control and stabilized by intramolecular hydrogen bonding between the phenolic proton and the sulfonate oxygen.

Figure 1: Reaction pathway illustrating the divergent synthesis of m-cresol sulfonic acid isomers.

Primary Synthesis Protocol: Kinetic Sulfonation

This protocol is designed to maximize the yield of the 6-isomer (target) by maintaining kinetic control.

Reagents & Equipment

- Precursor: m-Cresol (Purity _____, low water content).
- Sulfonating Agent: Sulfuric Acid (_____) or Oleum (_____ free _____).
- Solvent: None (Neat reaction) or 1,2-Dichloroethane (if solvent moderation is required).
- Equipment: Jacketed glass reactor with overhead stirring and precise temperature control.

Step-by-Step Methodology

- Preparation: Charge m-cresol (_____) into the reactor. Cool the system to _____ .
- Acid Addition (Exothermic Control): Add Concentrated (_____) dropwise.
 - Critical Parameter: Maintain internal temperature below _____ during addition. High localized heat can trigger isomerization to the 4-isomer.
- Reaction Phase: Once addition is complete, slowly ramp the temperature to _____

◦ Hold for 2–4 hours.

◦ Note: Do not exceed

. Above this threshold, the reversible sulfonation equilibrium shifts toward the thermodynamically stable 4-isomer (para-sulfonic acid).

• Quenching: Cool the reaction mass to

. The mixture is a viscous syrup containing the target acid, the 4-isomer byproduct, and residual sulfuric acid.

Purification Strategy: The Barium Salt Method

Direct crystallization of the free acid is difficult due to its high solubility and hygroscopic nature. The industry standard for separating sulfonic acid isomers utilizes the differential solubility of their barium or calcium salts.

Workflow

• Dilution: Dilute the crude reaction mass with water (

volume).

• Neutralization: Add Barium Carbonate (

) or Barium Hydroxide until pH is neutral (

).

◦ This precipitates excess sulfate as insoluble Barium Sulfate (

).

◦ Filter off the

cake.

• Fractional Crystallization:

- Concentrate the filtrate containing the barium sulfonates.
- Solubility Differential: The barium salt of the 6-isomer (Target) is generally less soluble in water/ethanol mixtures than the 4-isomer.
- Cool to

to crystallize the target salt.
- Acid Regeneration:
 - Redissolve the purified barium salt in water.
 - Add stoichiometric Sulfuric Acid (

).
 - Filter the precipitated

.
 - Evaporate the water to obtain the pure **2-Hydroxy-4-methylbenzenesulfonic acid** as a crystalline solid or concentrated syrup.

Figure 2: Purification workflow utilizing barium salt solubility differentials.

Analytical Characterization

To validate the synthesis, the following analytical signatures must be confirmed.

HPLC Method (Isomer Separation)

- Column: C18 Reverse Phase or Phenyl-Hexyl (Phenyl columns provide better separation of aromatic isomers).
- Mobile Phase: Acetonitrile : Water (

Formic Acid). Gradient elution.
- Detection: UV at

- Retention Time: The 6-isomer (Target) typically elutes after the 4-isomer due to intramolecular H-bonding reducing its polarity interaction with the mobile phase.

Spectroscopic Data

- ¹H-NMR (CDCl₃):
 - Look for the aromatic protons. The 6-isomer has protons at positions 3 and 5. They are meta to each other (multiplets), appearing as singlets or fine doublets.
 - The 4-isomer (byproduct) has protons at 3 and 6, which are para to each other (singlets).
 - Differentiation: The chemical shift of the proton ortho to the sulfonic acid will be significantly deshielded.

Industrial Application: Policresulen Synthesis

For researchers developing Policresulen, the **2-Hydroxy-4-methylbenzenesulfonic acid** monomer is condensed with formaldehyde.

- Reaction: Monomer + Formaldehyde (CH₂O) → Polymer.
- Conditions: Acidic catalysis, 100-150 °C, 1-2 hours.
- Structure: The methylene bridges form at the remaining reactive ortho/para positions. Since position 1 is sulfonated, 2 is OH, and 4 is Methyl, the linkage occurs primarily at Position 6 (if available? No, Position 6 is sulfonated in the target).

- Correction: In the target (1-SO₃H, 2-OH, 4-Me), the available positions are 3 and 5. Position 5 is para to the OH and ortho to the Me. Position 3 is ortho to the OH and ortho to the Me. The condensation likely occurs at Position 5 (activated by OH).

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